

Chemical structure of 3-Cyclopropyl-2-methoxypropan-1-amine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Cyclopropyl-2-methoxypropan-1-amine

Cat. No.: B13293595

[Get Quote](#)

Technical Monograph: 3-Cyclopropyl-2-methoxypropan-1-amine

Structural Analysis, Synthetic Methodologies, and Medicinal Chemistry Applications[1][2]

Executive Summary & Physicochemical Profile[2][3][4][5][6]

3-Cyclopropyl-2-methoxypropan-1-amine (CMPA) represents a high-value pharmacophore scaffold, merging the metabolic resilience of the cyclopropyl moiety with the specific electronic tuning of a

-methoxy amine.[1] Unlike simple aliphatic amines, CMPA offers unique conformational biasing due to the gauche effect inherent in the O-C-C-N motif, making it a critical building block for GPCR ligands, kinase inhibitors, and monoamine transporter modulators.

This guide provides a definitive technical breakdown of CMPA, moving beyond basic properties to actionable synthetic protocols and structural logic.

1.1 Core Physicochemical Data

Property	Value (Predicted/Observed)	Significance in Drug Design
Molecular Formula		Fragment-based drug design (FBDD) compliant. [1]
Molecular Weight	129.20 g/mol	Low MW allows for significant decoration in lead optimization.
LogP (Octanol/Water)	~0.8 – 1.1	Ideal lipophilicity for CNS penetration when incorporated into larger scaffolds.
pKa (Conjugate Acid)	9.4 – 9.6	Slightly lower than standard alkylamines (~10.5) due to the -methoxy inductive effect (-I), improving membrane permeability. [1]
Topological Polar Surface Area	35.25 Å ²	Well within the Blood-Brain Barrier (BBB) permeation limit (<90 Å ²).
Chirality	C2 Center ()	Enantiomers likely exhibit differential binding; asymmetric synthesis is required.

Structural Logic & Pharmacophore Utility[\[2\]](#)

The utility of CMPA lies in its three distinct functional domains, each serving a specific role in ligand-protein interaction:

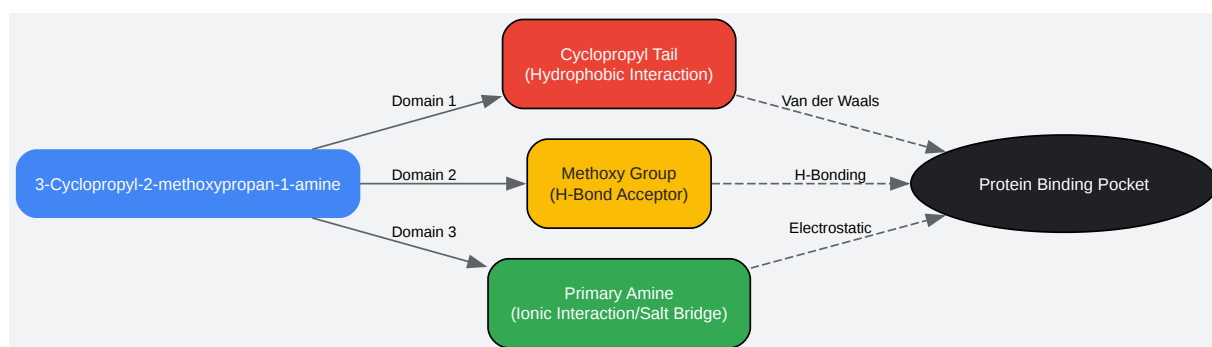
- The Cyclopropyl "Anchor": Acts as a bioisostere for isopropyl or ethyl groups. It provides a rigid, hydrophobic bulk that fills lipophilic pockets (e.g., S1/S2 pockets in proteases) while resisting CYP450-mediated oxidation typical of alkyl chains.

- The

-Methoxy Linker: Functions as a hydrogen bond acceptor. Critically, it induces a specific conformational preference via the gauche effect, pre-organizing the molecule for binding and reducing the entropic penalty upon docking.

- The Primary Amine: The "warhead" or anchor point for further derivatization (e.g., amide coupling, reductive amination). In its free form, it forms salt bridges with Asp/Glu residues in receptor active sites.

Diagram 1: Pharmacophore Interaction Logic



[Click to download full resolution via product page](#)

Caption: Functional decomposition of CMPA showing the tripartite interaction mode with biological targets.[1]

Synthetic Methodology: The "Azide-Epoxyde" Route[1][2]

While reductive amination of ketones is possible, it often lacks regiocontrol and stereoselectivity. The Epoxide Ring-Opening Route is the industry standard for generating high-purity

-methoxy amines.[1] This protocol ensures regioselectivity and allows for the introduction of chirality if a chiral epoxide is used (e.g., via Jacobsen resolution).

3.1 Retrosynthetic Analysis

- Target: **3-Cyclopropyl-2-methoxypropan-1-amine**
- Precursor: 1-Azido-3-cyclopropyl-2-methoxypropane[1]
- Starting Material: 2-(Cyclopropylmethyl)oxirane (Epoxide)[1]

3.2 Detailed Experimental Protocol

Step 1: Synthesis of 2-(Cyclopropylmethyl)oxirane

- Reagents: Allyl cyclopropane, mCPBA (meta-Chloroperoxybenzoic acid), DCM.
- Protocol: To a stirred solution of allyl cyclopropane (1.0 eq) in DCM at 0°C, add mCPBA (1.2 eq) portion-wise. Warm to RT and stir for 12h. Quench with saturated
and
.
- Critical Note: Maintain temperature <5°C during addition to prevent epoxide opening or rearrangement.

Step 2: Regioselective Ring Opening (Azidolysis)

- Reagents: Sodium Azide (
, Ammonium Chloride (
, Methanol/Water (8:1).
- Protocol: Dissolve the epoxide in MeOH/Water. Add
(1.5 eq) and
(1.5 eq). Reflux at 65°C for 6-12h.[1]
- Mechanism:[1][2][3]

attacks the less substituted carbon (C1) due to steric hindrance at C2, yielding 1-azido-3-cyclopropylpropan-2-ol.[1]

- Safety:

is toxic and shock-sensitive.[1] Avoid acid contact (forms
). Use a blast shield.

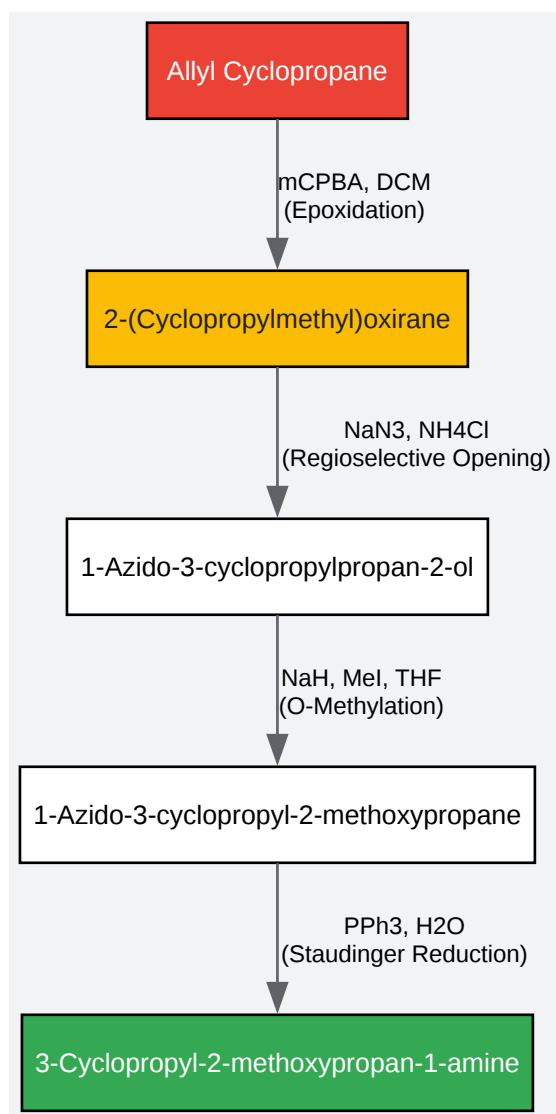
Step 3: O-Methylation

- Reagents: Sodium Hydride (NaH, 60% dispersion), Methyl Iodide (MeI), THF (anhydrous).
- Protocol: Cool a solution of the azido-alcohol in dry THF to 0°C. Add NaH (1.2 eq) carefully. Stir 30 min (H₂ evolution). Add MeI (1.5 eq) dropwise. Warm to RT and stir 4h.
- Causality: NaH deprotonates the secondary alcohol (alkoxide), which performs an attack on MeI. THF is used to solubilize the intermediate alkoxide.

Step 4: Staudinger Reduction

- Reagents: Triphenylphosphine (PPh₃), THF, Water.
- Protocol: Add (1.1 eq) to the methylated azide in THF. Stir until evolution ceases (formation of phosphazene). Add water (excess) and heat to 50°C for 2h to hydrolyze the phosphazene to the amine.
- Purification: Acid-base extraction.[1] Acidify to pH 2 (extract impurities into organic), then basify aqueous layer to pH 12 and extract product into DCM.

Diagram 2: Synthetic Workflow



[Click to download full resolution via product page](#)

Caption: Step-wise chemical synthesis via the Azide-Epoxide route.[1]

Analytical Characterization Standards

To validate the synthesis, the following spectral signatures must be confirmed.

- NMR (400 MHz,
):
 - 0.05–0.50 ppm (m, 4H, cyclopropyl
).

- 0.65–0.80 ppm (m, 1H, cyclopropyl CH).
- 1.20–1.50 ppm (m, 2H, linker).
- 2.60–2.80 ppm (m, 2H,).
- 3.35 ppm (s, 3H,).
- 3.20–3.30 ppm (m, 1H, CH-O).
- NMR:
 - Distinct signals for the cyclopropyl carbons (high field, <10 ppm), the methoxy carbon (~56 ppm), and the aminomethyl carbon (~45 ppm).
- Mass Spectrometry (ESI+):
 - calc: 130.12, observed: 130.1.

Safety & Handling Protocols

- Genotoxicity Alert: Alkyl amines and their precursors (alkyl halides/epoxides) can be alkylating agents. Handle all intermediates in a fume hood with double nitrile gloves.
- Azide Hazards: In Step 2, ensure the reaction mixture never becomes acidic to prevent the formation of Hydrazoic acid (), which is highly explosive and volatile.
- Storage: Store the final amine under Argon/Nitrogen at 4°C. Amines absorb atmospheric to form carbamates; seal tightly.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 12609719, 2-Methoxypropan-1-amine. Retrieved from [\[Link\]](#)
 - Context: Provides the baseline physicochemical data for the methoxy-propyl-amine backbone.
- Wilsily, A., & Fillion, E. (2009). Synthesis of 1-Substituted Cyclopropylamines. The Journal of Organic Chemistry. Retrieved from [\[Link\]](#)
 - Context: Background on the stability and synthesis of cyclopropyl-containing amine motifs.
- Context: Supporting data on the bioisosteric utility of the cyclopropyl group in drug design.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. N/A[1-(3-Methoxyphenyl)cyclopropyl]methanamine|BLD Pharm [bldpharm.com]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. CN101328129B - Preparation of 3-methoxy propanamine - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Chemical structure of 3-Cyclopropyl-2-methoxypropan-1-amine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13293595/docs#chemical-structure-of-3-cyclopropyl-2-methoxypropan-1-amine\]](https://www.benchchem.com/product/b13293595/docs#chemical-structure-of-3-cyclopropyl-2-methoxypropan-1-amine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)